

Technical Support Center: Purification of Crude 2-Methylaminopyrimidine

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Compound of Interest

Compound Name: 2-Methylaminopyrimidine

Cat. No.: B1361839

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in the purification of crude **2-Methylaminopyrimidine**.

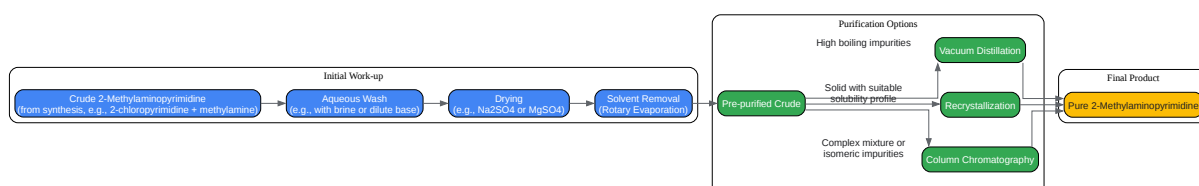
Physicochemical Properties and Data

A clear understanding of the physicochemical properties of **2-Methylaminopyrimidine** and potential impurities is essential for developing an effective purification strategy.

Property	2-Methylaminopyrimidine (Target)	2-Chloropyrimidine (Impurity)	Methylamine (Impurity)
Molecular Formula	C ₅ H ₇ N ₃	C ₄ H ₃ ClN ₂	CH ₅ N
Molecular Weight	109.13 g/mol	114.54 g/mol	31.06 g/mol
CAS Number	931-61-3[1]	1722-12-9	74-89-5
Appearance	Solid[1]	Colorless to light yellow liquid	Colorless gas
Melting Point	59-64 °C[1]	34-37 °C	-93 °C
Boiling Point	216.3 °C at 760 mmHg[2][3]	145-147 °C at 760 mmHg	-6.3 °C
Solubility	No specific data available, likely soluble in polar organic solvents.	Soluble in organic solvents.	Soluble in water, ethanol.

Purification Workflow Diagram

The following diagram illustrates a general workflow for the purification of crude **2-Methylaminopyrimidine**, incorporating decision points for selecting the most appropriate technique based on the nature of the impurities.



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References

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- 2. 2-Methylaminopyrimidine [myskinrecipes.com]
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- To cite this document: BenchChem. [Technical Support Center: Purification of Crude 2-Methylaminopyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361839#purification-methods-for-crude-2-methylaminopyrimidine]

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